

# YQ128 CAS number and molecular weight

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## Compound of Interest

Compound Name: YQ128

Cat. No.: B2599406

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An In-depth Technical Guide to **YQ128**: A Selective NLRP3 Inflammasome Inhibitor

This technical guide provides a comprehensive overview of **YQ128**, a potent and selective second-generation inhibitor of the NOD-like receptor protein 3 (NLRP3) inflammasome. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting the NLRP3 inflammasome in various inflammatory diseases.

## Core Compound Information

**YQ128** is an experimental drug compound that has demonstrated significant anti-inflammatory properties by specifically targeting the NLRP3 inflammasome.<sup>[1]</sup> Its ability to suppress the release of pro-inflammatory cytokines such as interleukin-1 $\beta$  (IL-1 $\beta$ ) and interleukin-18 (IL-18) makes it a valuable tool for studying inflammatory pathways and a potential therapeutic agent for a range of conditions, including neurodegenerative and autoinflammatory diseases.<sup>[1][2]</sup>

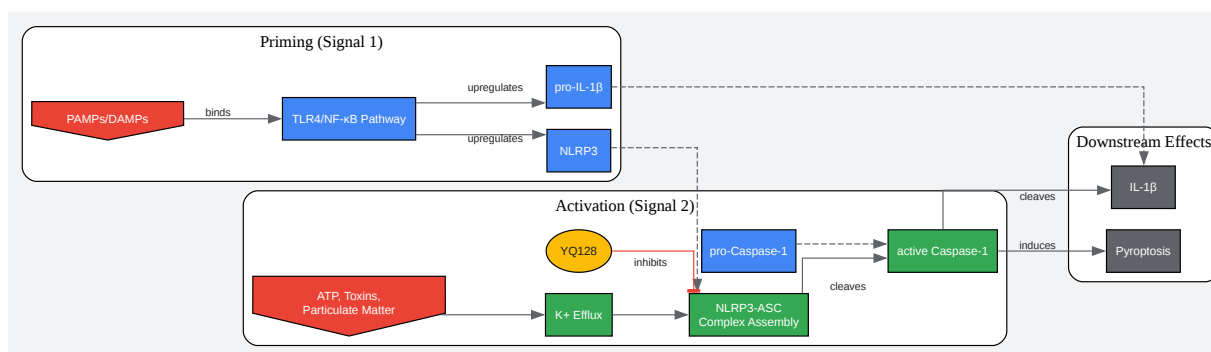
## Chemical and Physical Properties

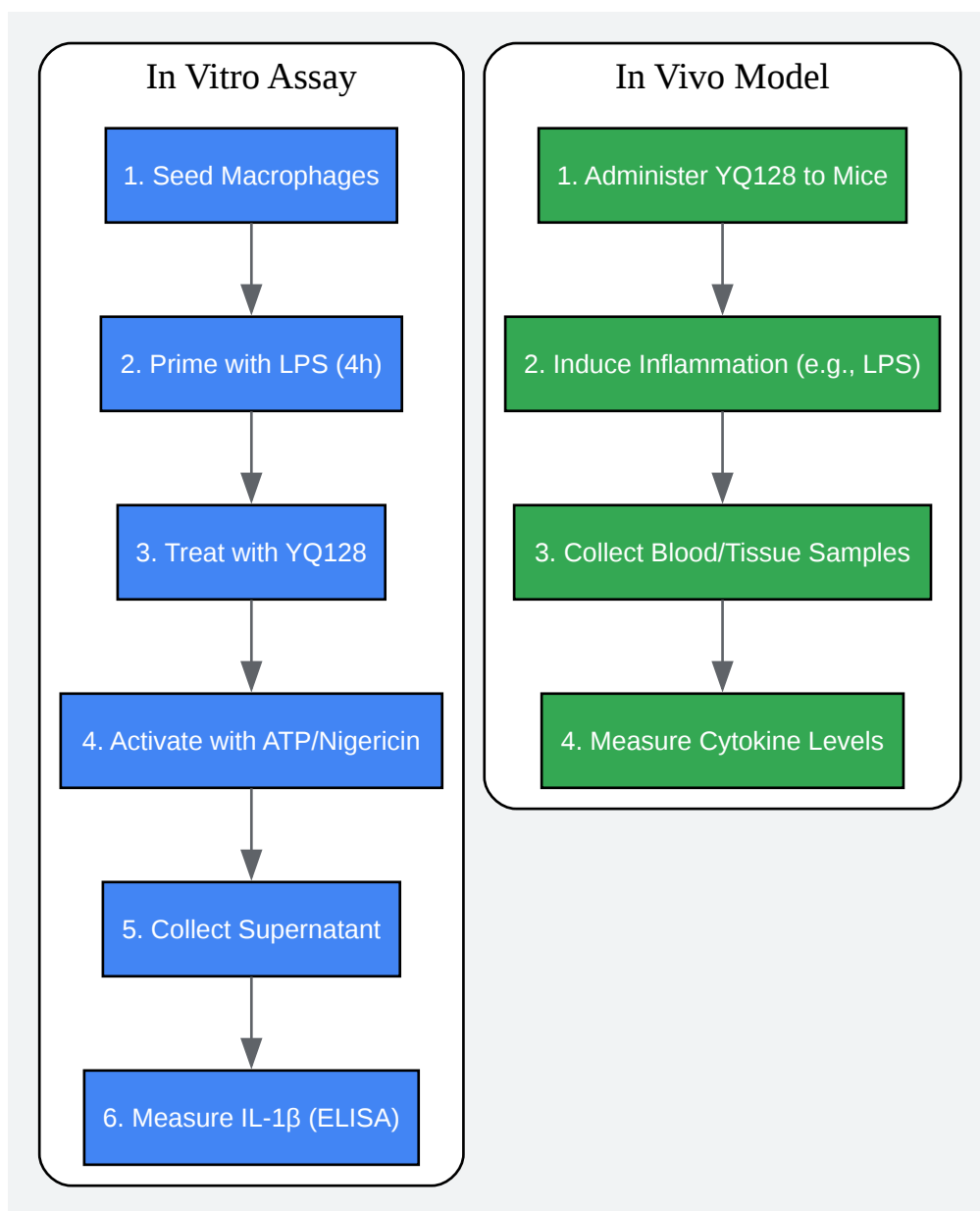
The fundamental chemical and physical properties of **YQ128** are summarized in the table below.

Property	Value	Reference
CAS Number	2454246-18-3	[1][2][3]
Molecular Weight	545.11 g/mol	[1][2][4]
Molecular Formula	C <sub>27</sub> H <sub>29</sub> ClN <sub>2</sub> O <sub>4</sub> S <sub>2</sub>	[1][2][4]
Purity	≥98%	[3]
Appearance	Crystalline solid	[3]
Solubility	Soluble in DMSO	[2][3]

## Mechanism of Action and Signaling Pathway

**YQ128** functions as a selective inhibitor of the NLRP3 inflammasome.[2][4] The NLRP3 inflammasome is a multi-protein complex in the cytosol of immune cells that responds to pathogen-associated molecular patterns (PAMPs) and damage-associated molecular patterns (DAMPs), triggering an inflammatory response.[4] The activation of the NLRP3 inflammasome is a two-step process: priming and activation.[3][4] **YQ128** exerts its inhibitory effect during the activation step, preventing the assembly of the inflammasome complex and subsequent inflammatory cascade.





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## References

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